Technical Guide: 4-Chloro-2-(methoxymethyl)pyrimidine in Medicinal Chemistry

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Compound of Interest

Compound Name:	*4-Chloro-2-(methoxymethyl)pyrimidine*
CAS No.:	*105950-89-8*
Cat. No.:	*B2972045*

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Executive Summary

4-Chloro-2-(methoxymethyl)pyrimidine (CAS: 105950-89-8) is a pharmacophore-enabling intermediate characterized by two distinct reactive handles: an electrophilic chloride at the C4 position and a chemically versatile methoxymethyl ether at the C2 position.

In drug discovery, this scaffold is valued for its ability to introduce a pyrimidine core with enhanced aqueous solubility (relative to 2-alkyl analogs) while serving as a masked precursor for hydroxymethyl-functionalized bioactive molecules. It is a critical intermediate in the synthesis of Janus Kinase (JAK) inhibitors, Sorbitol Dehydrogenase (SDH) inhibitors, and various agrochemical fungicides.

Chemical Profile

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Property	Data
CAS Number	105950-89-8
Molecular Formula	$C_6H_7ClN_2O$
Molecular Weight	158.58 g/mol
Physical State	Colorless to pale yellow liquid / Low-melting solid
Boiling Point	~230°C (Predicted)
Solubility	Soluble in DCM, EtOAc, MeOH; Sparingly soluble in water
Key Functionality	SNAr Electrophile (C4-Cl), H-Bond Acceptor (Ether)

Synthetic Utility & Rationale

Medicinal chemists select this building block not merely for the pyrimidine ring, but for the specific physicochemical properties conferred by the C2-methoxymethyl group.

The "Why" Behind the Molecule

- Solubility Modulation: The ether oxygen acts as a weak hydrogen bond acceptor, lowering the LogP compared to a C2-ethyl or C2-propyl group. This is crucial for improving the pharmacokinetic (PK) profile of lipophilic kinase inhibitors.
- Masked Alcohol Functionality: The methoxymethyl group functions as a robust ether under basic SNAr conditions but can be selectively demethylated (using BBr_3 or BCl_3) to reveal a primary alcohol ($-CH_2OH$). This allows for late-stage diversification of the lead molecule.
- Metabolic Stability: Unlike a terminal alcohol, the methyl ether is generally resistant to rapid glucuronidation, prolonging the half-life of the drug candidate while retaining polar interactions in the binding pocket.

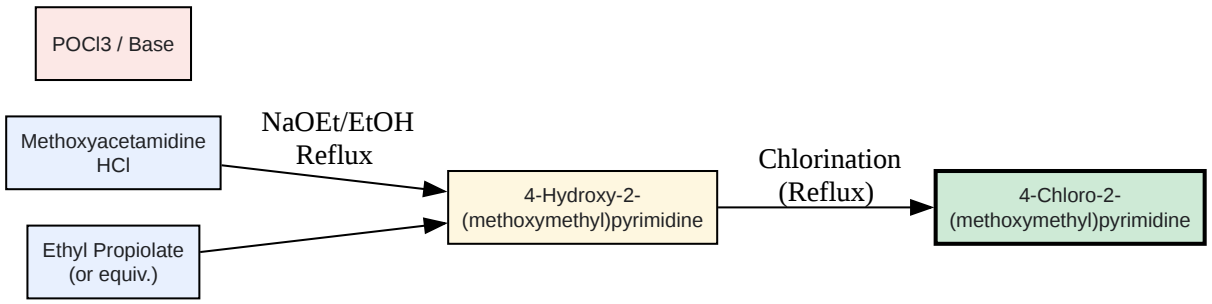
Synthesis & Preparation

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The industrial and laboratory preparation of this compound follows a convergent synthesis starting from methoxyacetamidine.

Core Synthesis Workflow

- Condensation: Reaction of 2-methoxyacetamidine (often as the hydrochloride salt) with ethyl propiolate or a beta-keto ester equivalent (e.g., ethyl 3-ethoxyacrylate).
- Cyclization: Formation of the intermediate 4-hydroxy-2-(methoxymethyl)pyrimidine (tautomer of the pyrimidinone).
- Chlorination: Deoxychlorination using Phosphorus Oxychloride ($POCl_3$) to install the C4-chloride.



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Caption: Convergent synthesis route from amidine precursors to the chlorinated building block.

Key Reaction Pathways & Protocols

The versatility of **4-Chloro-2-(methoxymethyl)pyrimidine** lies in its orthogonal reactivity. The C4-chlorine is highly reactive toward nucleophiles, while the C2-ether remains stable until specifically targeted for cleavage.

A. Nucleophilic Aromatic Substitution (SNAr)

This is the primary reaction used to attach the pyrimidine core to amine-bearing scaffolds (e.g., anilines, piperidines).

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Protocol: C4-Amination with an Aniline Derivative

- Reagents: **4-Chloro-2-(methoxymethyl)pyrimidine** (1.0 eq), Aniline derivative (1.1 eq), Diisopropylethylamine (DIPEA, 2.0 eq).
- Solvent: n-Butanol or Isopropanol (Protic solvents accelerate SNAr on pyrimidines via H-bonding activation).
- Conditions:
  - Dissolve reactants in the solvent.
  - Heat to 80–100°C for 4–12 hours.
  - Monitor by LC-MS for disappearance of the chloride (M+H 159).
  - Workup: Concentrate in vacuo, partition between EtOAc/$NaHCO_3$, and purify via silica flash chromatography.

B. Palladium-Catalyzed Cross-Coupling (Suzuki-Miyaura)

Used to install carbon substituents (aryl/heteroaryl) at the C4 position.

Protocol:

- Catalyst: $Pd(dppf)Cl_2$ (5 mol%).
- Base: K_2CO_3 or Cs_2CO_3 (2-3 eq).
- Solvent: Dioxane/Water (4:1).
- Temp: 90°C under inert atmosphere (N_2/Ar).

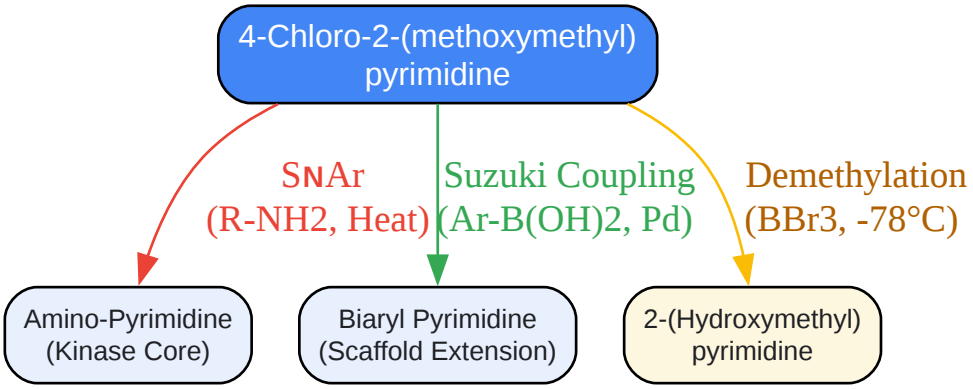
C. Demethylation (Ether Cleavage)

Converts the methoxymethyl group into a hydroxymethyl group.

Protocol:

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- Reagent: Boron Tribromide (BBr_3), 1M in DCM.
- Conditions: -78°C to 0°C.
- Mechanism: Lewis acid complexation with the ether oxygen followed by nucleophilic attack of bromide.
- Note: This step is usually performed after the C4-substitution to prevent side reactions at the chlorine.



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Caption: Divergent reactivity map showing the three primary modification pathways.

Case Studies in Drug Discovery

Case Study 1: Sorbitol Dehydrogenase (SDH) Inhibitors

- Context: SDH inhibitors are explored for treating diabetic complications (neuropathy, retinopathy).[1]
- Role of Scaffold: The pyrimidine ring serves as the central connector. The 2-methoxymethyl group was identified in SAR (Structure-Activity Relationship) studies as a key feature that maintains water solubility while fitting into the enzyme's binding pocket without incurring the metabolic liability of a primary alcohol.
- Outcome: Patent literature (e.g., US 6,414,149) highlights pyrimidine derivatives where the C2-substituent is critical for potency and selectivity against the homologous enzyme Alcohol Dehydrogenase (ADH).

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Case Study 2: Kinase Inhibitor Design (General)

- Target: JAK/STAT pathway or CDK enzymes.
- Application: The chloride is displaced by a hinge-binding motif (e.g., an aminopyrazole or indazole). The 2-(methoxymethyl) tail projects into the solvent-exposed region of the ATP binding pocket.
- Design Win: The ether oxygen provides a "water-mimic" interaction, improving the enthalpy of binding, while the methyl cap prevents rapid oxidation.

Safety & Handling

- Hazards: Like most chloropyrimidines, this compound is a skin and eye irritant and a potential sensitizer. It releases HCl upon hydrolysis; handle in a fume hood.
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). The chloropyrimidine moiety is susceptible to slow hydrolysis by atmospheric moisture.

References

- Sigma-Aldrich.**4-Chloro-2-(methoxymethyl)pyrimidine** Product Information. Link
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Sources

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- 2. escholarship.org [escholarship.org]
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